

Technical Profile: 3-Aminopropylboronic Acid

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Compound of Interest

Compound Name: 3-Aminopropylboronic acid

CAS No.: 2932-98-1

Cat. No.: B13591989

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Molecular Weight, Synthesis, and Functional Applications in Chemical Biology[1][2][3][4]

PART 1: Chemical Identity & Molecular Weight Analysis[5]

In precision chemical biology, "molecular weight" is rarely a single static number due to the dynamic nature of boronic acids (equilibrium with boroxines) and their salt forms. Below is the definitive breakdown for **3-aminopropylboronic acid**.

The Core Molecule: 3-Aminopropylboronic Acid (Free Acid)

This is the theoretical monomeric form. In practice, it is highly hygroscopic and exists in equilibrium with its trimeric anhydride (boroxine).

Parameter	Value
IUPAC Name	(3-Aminopropyl)boronic acid
Chemical Formula	
Molecular Weight	102.93 g/mol
CAS Number	Rarely assigned as free acid due to instability
Structure	

The Stable Reagent: Hydrochloride Salt

Researchers typically purchase and handle the hydrochloride salt to prevent polymerization and oxidation. Use this MW for stoichiometric calculations.

Parameter	Value
Chemical Formula	
Molecular Weight	139.39 g/mol
Physical State	White to off-white hygroscopic powder
Solubility	Highly soluble in water, methanol; sparingly soluble in non-polar solvents. ^{[1][2]}

The Synthetic Intermediate: Pinacol Ester

Used primarily in Suzuki-Miyaura coupling to install the aminopropyl group onto aryl halides.

Parameter	Value
Chemical Formula	
Molecular Weight	185.07 g/mol
CAS Number	124215-44-7 (Related: 3-Bromopropyl analog)

PART 2: Critical Distinction – Aliphatic vs. Aromatic

WARNING: A common error in experimental design is confusing **3-aminopropylboronic acid** (Aliphatic) with 3-aminophenylboronic acid (Aromatic/APBA). They are not interchangeable due to drastically different pKa values.

Feature	3-AminoPROPYLboronic Acid	3-AminoPHENYLboronic Acid (APBA)
Backbone	Aliphatic Chain (Flexible)	Aromatic Ring (Rigid)
Amine pKa	~10.6 (Protonated at pH 7.4)	~4.6 (Neutral/Uncharged at pH 7.4)
Boron pKa	~10.0	~8.8 (Shifts to <7 upon diol binding)
Primary Use	Linkers, Spacers, Solid Phase Synthesis	Glucose Sensing, Drug Delivery, Insulin Release
Reactivity	Nucleophilic amine (requires protection)	Aniline-like amine (lower nucleophilicity)

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Expert Insight: If you are designing a glucose sensor or sugar-responsive hydrogel for physiological conditions (pH 7.4), you likely require the Phenyl analog. The Propyl analog requires a pH > 9.0 to effectively bind sugars because the boronate must be in the tetrahedral anionic form

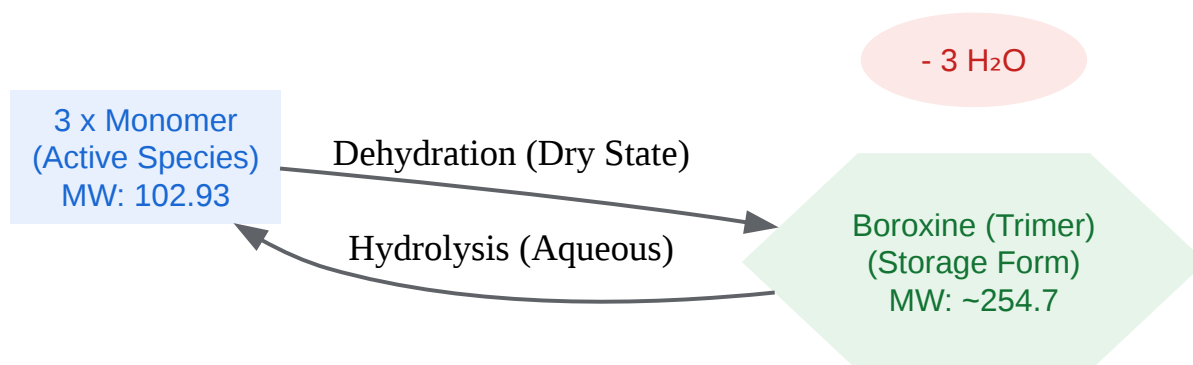
to bind cis-diols stably.

PART 3: Stability & The Boroxine Equilibrium

Boronic acids spontaneously dehydrate to form cyclic trimers called boroxines. This impacts the "effective" molecular weight if the reagent is old or improperly stored.

Mechanism of Dehydration

Three molecules of monomeric acid release three water molecules to form one boroxine ring. This process is reversible in aqueous solution.



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Figure 1: The reversible dehydration of aminopropylboronic acid. In dry solvents (DMSO/DMF), the equilibrium shifts right. In water, it shifts left.

PART 4: Experimental Protocols

Protocol: Immobilization on Carboxylated Beads (EDC/NHS Coupling)

This protocol uses **3-aminopropylboronic acid** as a ligand for Boronate Affinity Chromatography (e.g., separating glycoproteins).

Reagents:

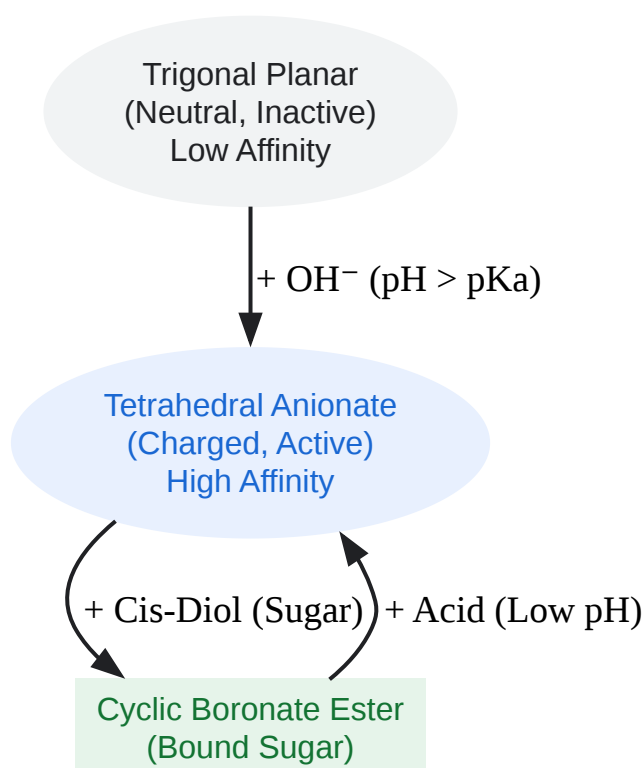
- Carboxylated Agarose/Magnetic Beads
- **3-Aminopropylboronic acid** HCl (MW 139.39)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-Hydroxysuccinimide)
- MES Buffer (0.1 M, pH 5.0)

Step-by-Step Methodology:

- Activation: Wash 1 mL of beads with MES buffer. Resuspend in 1 mL MES. Add 10 mg EDC and 10 mg NHS. Rotate for 15 minutes at Room Temp (RT).
- Washing: Remove supernatant to eliminate excess EDC/NHS (prevents side reactions).
- Coupling: Dissolve 14 mg of **3-aminopropylboronic acid** HCl (approx. 100 μmol) in 1 mL PBS (pH 7.4).
 - Note: The amine ($\text{pK}_a \sim 10.6$) will be protonated. However, at pH 7.4, a small fraction is unprotonated and reactive. For higher efficiency, adjust coupling pH to 8.0-8.5, but ensure EDC hydrolysis is minimized.
- Incubation: Add ligand solution to activated beads. Rotate for 2–4 hours at RT.
- Blocking: Wash beads and add 1 M Ethanolamine (pH 8.5) for 30 mins to block unreacted carboxyls.
- Storage: Store in 20% Ethanol at 4°C.

Mechanism of Diol Binding (Sensing/Separation)

The utility of this molecule relies on the reversible formation of cyclic esters with cis-diols (like Glucose or Ribose).



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Figure 2: The pH-dependent binding mechanism. Note that for **3-aminopropylboronic acid**, the pKa is high (~10), meaning significant binding only occurs at basic pH, unlike the Phenyl analog.

References

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Sources

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- To cite this document: BenchChem. [Technical Profile: 3-Aminopropylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13591989/docs#technical-profile-3-aminopropylboronic-acid>]

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